

A Technical Guide to the Solubility of Diacetone-D-Glucose in Organic Solvents

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Compound of Interest

Compound Name: *Diacetone-D-glucose*

Cat. No.: *B1670380*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **diacetone-d-glucose** (1,2:5,6-di-O-isopropylidene- α -D-glucofuranose), a critical parameter for its application in organic synthesis and drug development. This document compiles available solubility data, details a comprehensive experimental protocol for its determination, and presents a visual workflow to aid in experimental design.

Core Topic: Solubility of Diacetone-D-Glucose

Diacetone-d-glucose is a protected derivative of D-glucose, widely utilized as a versatile chiral building block in the synthesis of various biologically active molecules and pharmaceuticals. Its solubility in organic solvents is a fundamental property that dictates reaction conditions, purification strategies, and formulation development. Understanding and accurately determining its solubility is paramount for optimizing synthetic yields and ensuring the reproducibility of experimental outcomes.

Quantitative and Qualitative Solubility Data

While extensive quantitative solubility data for **diacetone-d-glucose** across a wide range of organic solvents is not readily available in the public domain, the following table summarizes the existing qualitative and semi-quantitative information.

Solvent	Solubility	Temperature (°C)	Notes
Water	4.3% (w/v)	17.5	-
Water	Soluble in 7 volumes	Boiling Point	-
Petroleum Ether	Soluble in 200 volumes	Boiling Point	-
Chloroform	Freely Soluble	Not Specified	-
Alcohols (e.g., Ethanol)	Freely Soluble	Not Specified	-
Acetone	Freely Soluble	Not Specified	-
Diethyl Ether	Soluble	Warm	Crystallization solvent
Benzene	Not Specified	Not Specified	Crystallization solvent
Methanol	Slightly Soluble	Not Specified	-

It is important to note that terms like "freely soluble" and "slightly soluble" are qualitative. For precise applications, experimental determination of solubility under specific conditions is highly recommended.

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for determining the solubility of a solid organic compound such as **diacetone-d-glucose** in an organic solvent. This protocol is based on the widely accepted saturation shake-flask method followed by gravimetric analysis.

Principle

An excess amount of the solid solute is equilibrated with a known volume of the solvent at a constant temperature until the solution is saturated. The undissolved solid is then removed, and the concentration of the solute in the saturated solution is determined by evaporating the solvent and weighing the residue.

Materials and Equipment

- **Diacetone-d-glucose** (or other solid organic compound)
- Selected organic solvent(s)
- Analytical balance (accurate to ± 0.1 mg)
- Temperature-controlled shaker or water bath
- Vials or flasks with airtight seals (e.g., screw-cap vials)
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven for drying
- General laboratory glassware (pipettes, beakers, graduated cylinders)

Procedure

- Preparation:
 1. Ensure all glassware is clean and completely dry.
 2. Pre-weigh and label the evaporation dishes that will be used to determine the mass of the dissolved solid.
- Sample Preparation and Equilibration:
 1. Add an excess amount of **diacetone-d-glucose** to a vial. The excess solid should be clearly visible to ensure saturation.
 2. Accurately pipette a known volume of the desired organic solvent into the vial.
 3. Securely seal the vial to prevent solvent evaporation.

4. Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 5. Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from several hours to 24-48 hours, depending on the compound and solvent. It is advisable to determine the equilibration time by taking measurements at different time points (e.g., 12, 24, 36 hours) until the measured solubility is constant.
- Sample Collection and Filtration:
 1. Once equilibrium is achieved, allow the vial to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
 2. Carefully draw the supernatant (the clear, saturated solution) into a syringe.
 3. Attach a syringe filter to the syringe.
 4. Dispense a small amount of the solution to waste to ensure the filter is primed.
 5. Carefully dispense a known volume of the clear, filtered saturated solution into a pre-weighed evaporation dish. Record the exact volume.
 - Gravimetric Analysis:
 1. Place the evaporation dish containing the filtered solution in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be below the boiling point of the solute and ideally below its melting point.
 2. Continue drying until all the solvent has evaporated and a constant weight of the solid residue is achieved. This can be confirmed by weighing the dish periodically until the mass no longer changes.
 3. Record the final weight of the evaporation dish with the dried solid.
 - Calculation of Solubility:

1. Calculate the mass of the dissolved **diacetone-d-glucose** by subtracting the initial weight of the empty evaporation dish from the final weight of the dish with the dried residue.
2. Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of filtered solution (mL)}) * 100$$

- Reporting:
 1. The solubility should be reported in appropriate units (e.g., g/100 mL, mg/mL) along with the specific temperature at which the measurement was conducted.
 2. It is good practice to perform the experiment in triplicate to ensure the reliability of the results.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining solubility.

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